

Essential Safety and Handling Guide for SC-46944 (Phalloidin-FITC)

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Compound of Interest

Compound Name: SC-46944

Cat. No.: B1681510

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **SC-46944**, identified as Phalloidin-FITC. The following procedural guidance is derived from its Safety Data Sheet (SDS) to ensure safe operational use and disposal.

Personal Protective Equipment (PPE) and Engineering Controls

Proper PPE and engineering controls are critical when handling **SC-46944** due to its acute toxicity. Fatal outcomes are possible if swallowed, in contact with skin, or inhaled.

Quantitative Safety Data Summary

Hazard Classification	Health Hazard	Flammability	Physical Hazards	NFPA Rating
HMIS Rating	3	0	0	
NFPA Rating	Health: 4, Fire: 0, Reactivity: 0			

Detailed Protective Measures

Control	Specification	Rationale
Engineering Controls	Use in a well-ventilated area. Provide appropriate exhaust ventilation where dust is formed.	To minimize inhalation of dust or aerosols.
Eye/Face Protection	Safety glasses with side-shields conforming to EN166.	To prevent eye contact.
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.	To prevent fatal skin absorption.
Body Protection	Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.	To provide comprehensive protection from skin contact.
Respiratory Protection	Where risk assessment shows air-purifying respirators are appropriate use a full-face particle respirator type N100 (US) or type P3 (EN 143)	To prevent fatal inhalation.

respirator cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

Operational and Disposal Plans

Handling and Storage

- **Handling:** Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed. Normal measures for preventive fire protection.
- **Storage:** Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature: -20°C.

Spill Management

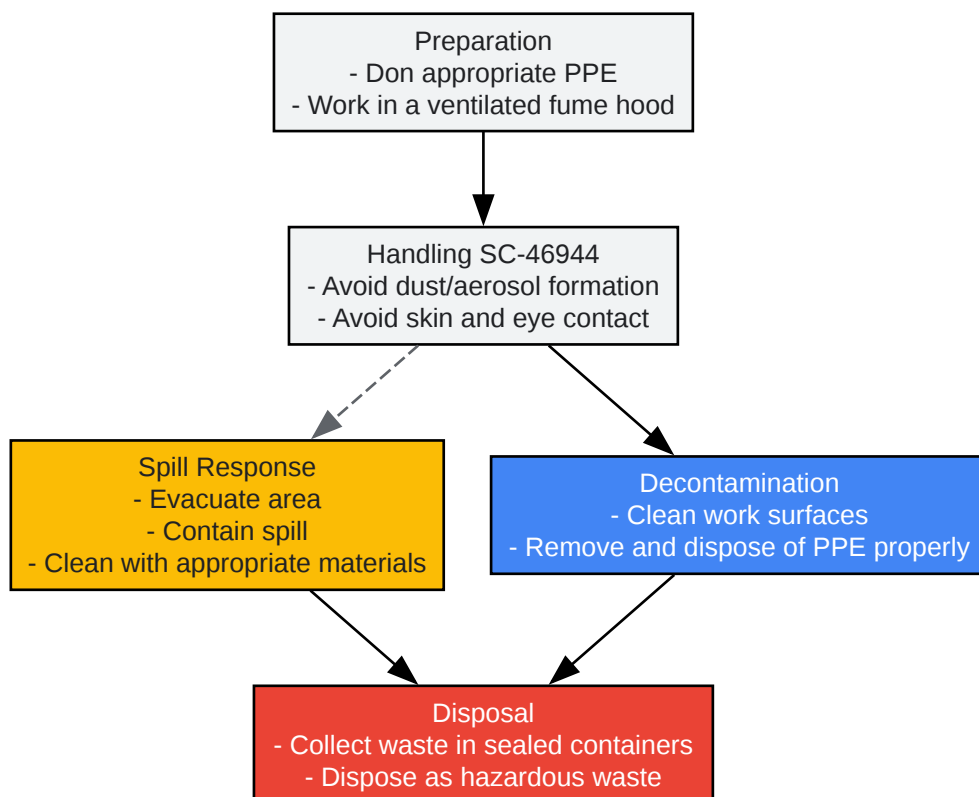
In case of a spill, avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust. Prevent further leakage or spillage if safe to do so. Do not let the product enter drains. Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

Disposal

Dispose of this material as hazardous waste. Offer surplus and non-recyclable solutions to a licensed disposal company. Contact a licensed professional waste disposal service to dispose of this material. Dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.

Experimental Workflow for Handling SC-46944

The following diagram outlines the standard operating procedure for safely handling **SC-46944** from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **SC-46944**.

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